

β -(Dimethylamino)propiophenone Hydrochloride: A Technical Guide to Acute Toxicity and Safe Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propiophenone, alpha,alpha-dimethyl-beta-(dimethylamino)-, hydrochloride*

Cat. No.: *B13745541*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the acute toxicity and safe handling procedures for β -(Dimethylamino)propiophenone hydrochloride (CAS No. 879-72-1). The information is compiled from publicly available safety data sheets and toxicological databases.

Acute Toxicity Data

β -(Dimethylamino)propiophenone hydrochloride is classified as toxic if swallowed. The available quantitative acute toxicity data is summarized in the table below.

Test Type	Route of Exposure	Species	Dose	Toxic Effects	Reference
LD50	Oral	Rodent - mouse	100 mg/kg	Details of toxic effects not reported other than lethal dose value.	[1]
LD50	Intraperitoneal	Rodent - mouse	70 mg/kg	Details of toxic effects not reported other than lethal dose value.	[1]
LD50	Subcutaneous	Rodent - mouse	223 mg/kg	Details of toxic effects not reported other than lethal dose value.	[2]
LDLo	Subcutaneous	Rodent - rat	200 mg/kg	Details of toxic effects not reported other than lethal dose value.	[2]

LD50: Lethal Dose, 50 percent kill. LDLo: Lowest published lethal dose.

Experimental Protocols

The detailed experimental protocols for the acute toxicity studies cited above, originating from a 1967 publication in *Archivum Immunologiae et Therapiae Experimentalis*, are not readily available in the public domain. However, a general understanding of the methodologies likely

employed can be derived from modern standardized guidelines for acute toxicity testing, such as those established by the Organisation for Economic Co-operation and Development (OECD).

A typical acute oral toxicity study (e.g., OECD Test Guideline 423) would involve the following general steps:

- **Animal Selection:** Healthy, young adult rodents of a specific strain are used.
- **Housing and Acclimatization:** Animals are housed in controlled environmental conditions (temperature, humidity, light-dark cycle) and allowed to acclimatize for a period before the study.
- **Dose Preparation:** The test substance is prepared in a suitable vehicle.
- **Administration:** A single dose of the substance is administered to the animals via the appropriate route (e.g., oral gavage).
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight at specified intervals for a set duration, typically 14 days.
- **Necropsy:** A gross necropsy of all animals is performed at the end of the observation period to identify any treatment-related macroscopic abnormalities.
- **Data Analysis:** The data are analyzed to determine the LD50 value.

Safety and Handling

Due to its acute oral toxicity and potential for skin and eye irritation, strict safety protocols must be followed when handling β -(Dimethylamino)propiophenone hydrochloride.[\[3\]](#)[\[4\]](#)

Hazard Identification

- **GHS Classification:** Acute Toxicity, Oral (Category 3), Skin Irritation (Category 2), Eye Irritation (Category 2A).[\[3\]](#)[\[5\]](#)
- **Signal Word:** Danger.[\[3\]](#)

- Hazard Statements: H301 (Toxic if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).[3][4]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[3][6]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[3][6]
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[3]

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[3]

Spill and Waste Disposal

- Spill Cleanup: In case of a spill, avoid generating dust.[4] Wear appropriate PPE, sweep up the material, and place it in a sealed container for disposal.[6]
- Waste Disposal: Dispose of waste in accordance with local, state, and federal regulations.[3]

First Aid Measures

Immediate medical attention is required in case of exposure.[3][4]

- If Swallowed: Immediately call a POISON CENTER or doctor/physician. Rinse mouth.[3][7]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[3][4]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3][4]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3]

Visualized Workflow for Acute Exposure Management

The following diagram illustrates a logical workflow for managing an acute exposure to β -(Dimethylamino)propiofenone hydrochloride.



[Click to download full resolution via product page](#)

Caption: Workflow for handling acute exposure to β -(Dimethylamino)propiofenone hydrochloride.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. RTECS NUMBER-UH0600000-Chemical Toxicity Database [drugfuture.com]
- 2. mdpi.com [mdpi.com]
- 3. m.youtube.com [m.youtube.com]
- 4. m.youtube.com [m.youtube.com]
- 5. m.youtube.com [m.youtube.com]
- 6. CAS#:879-72-1 | 3-DIMETHYLAMINOPROPIOPHENONE HYDROCHLORIDE | Chemsr [chemsrc.com]
- 7. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [β -(Dimethylamino)propiofenone Hydrochloride: A Technical Guide to Acute Toxicity and Safe Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13745541#acute-toxicity-and-safety-handling-of-dimethylamino-propiofenone-hydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com